

"physical and chemical properties of 2-Bromo-1,1-diethoxyethane"

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Compound of Interest

Compound Name: 2-Bromo-1,1-diethoxyoctane

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In-Depth Technical Guide to 2-Bromo-1,1-diethoxyethane

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-1,1-diethoxyethane, also known as bromoacetaldehyde diethyl acetal, is a key organic intermediate with significant applications in pharmaceutical synthesis. Its unique chemical structure, featuring a reactive bromine atom and a protected aldehyde group in the form of a diethyl acetal, makes it a versatile building block for the construction of complex molecular architectures. This guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of 2-Bromo-1,1-diethoxyethane, along with detailed experimental protocols for its synthesis and its pivotal role in the development of therapeutic agents.

Physical and Chemical Properties

2-Bromo-1,1-diethoxyethane is a colorless to light yellow liquid.^[1] It is characterized by the following properties:

Table 1: Physical Properties of 2-Bromo-1,1-diethoxyethane

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₃ BrO ₂	[2]
Molecular Weight	197.07 g/mol	[2]
Boiling Point	66-67 °C at 18 mmHg	[1][3]
135-139 °C at 95 mmHg	[1]	
Melting Point	-70 °C	
Density	1.31 g/mL at 25 °C	
Refractive Index (n _D ²⁰)	1.439	[1]
Flash Point	65 °C (149 °F) - closed cup	[1]
Solubility	Insoluble in water.[4] Soluble in organic solvents such as ethanol, diethyl ether, and toluene.	

Table 2: Chemical and Safety Information

Property	Value	Reference(s)
CAS Number	2032-35-1	[2]
EC Number	217-989-1	[2]
InChI	1S/C6H13BrO2/c1-3-8-6(5-7)9-4-2/h6H,3-5H2,1-2H3	[1]
SMILES	CCOC(CBr)OCC	[1]
Stability	Stable under normal temperatures and pressures.	[4]
Incompatibilities	Strong oxidizing agents, acids, moisture.	[4]
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide, hydrogen bromide.	[4]

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific peak assignments and coupling constants are not readily available in the searched literature, the structural features of 2-Bromo-1,1-diethoxyethane suggest the following expected signals:

- ^1H NMR: The spectrum is expected to show signals corresponding to the methyl protons of the ethoxy groups (triplet), the methylene protons of the ethoxy groups (quartet), the methine proton of the acetal group (triplet), and the methylene protons adjacent to the bromine atom (doublet).
- ^{13}C NMR: The spectrum should display distinct signals for the methyl and methylene carbons of the ethoxy groups, the methine carbon of the acetal, and the methylene carbon bonded to the bromine atom.

Infrared (IR) Spectroscopy

The IR spectrum of 2-Bromo-1,1-diethoxyethane would be characterized by the absence of a strong carbonyl (C=O) absorption band, confirming the protection of the aldehyde group. Key expected absorption bands include:

- C-H stretching: around 2850-3000 cm^{-1} for the alkyl groups.
- C-O stretching: strong bands in the 1050-1150 cm^{-1} region, characteristic of the acetal group.
- C-Br stretching: in the fingerprint region, typically below 680 cm^{-1} .

Mass Spectrometry (MS)

The mass spectrum provides valuable information about the molecule's fragmentation pattern. The presence of bromine is readily identifiable by the characteristic M+2 isotopic peak with nearly equal intensity to the molecular ion peak.^[5] Key fragments observed in the mass spectrum of 2-Bromo-1,1-diethoxyethane include m/z values of 125, 123, and 103, with the peak at m/z 103 often being the base peak.^[6]

Experimental Protocols

Synthesis of 2-Bromo-1,1-diethoxyethane from Vinyl Acetate

This protocol is adapted from a literature procedure and provides a reliable method for the laboratory-scale synthesis of the target compound.^[7]

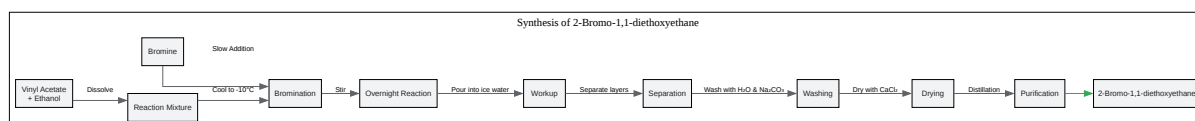
Materials:

- Vinyl acetate
- Absolute ethanol
- Bromine
- Ice
- 10% Sodium carbonate solution

- Anhydrous calcium chloride

Procedure:

- A solution of vinyl acetate in absolute ethanol is prepared in a three-necked round-bottomed flask equipped with a mechanical stirrer, a thermometer, and a gas inlet tube.
- The solution is cooled to approximately -10 °C using an ice-salt bath.
- Bromine is introduced into the flask via a rapid current of air over a period of 8-10 hours while maintaining the low temperature and stirring.
- After the addition is complete, stirring is stopped, and the reaction mixture is allowed to warm to room temperature overnight.
- The mixture is then poured into ice water, and the lower organic layer containing the product and ethyl acetate is separated.
- The organic layer is washed sequentially with cold water and a cold 10% sodium carbonate solution.
- The washed organic layer is dried over anhydrous calcium chloride.
- The crude product is purified by fractional distillation under reduced pressure to yield pure 2-Bromo-1,1-diethoxyethane (boiling point 62–63°/15 mm).^[7]



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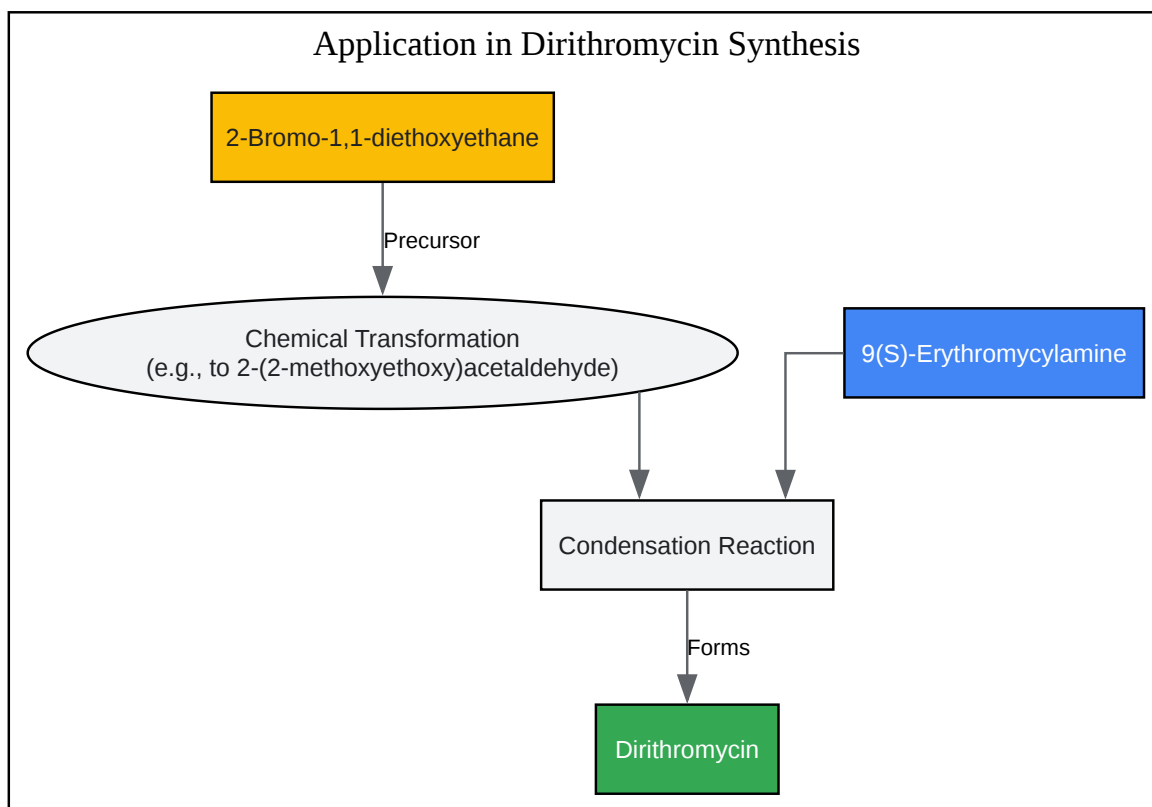
Caption: Synthetic workflow for 2-Bromo-1,1-diethoxyethane.

Applications in Drug Development

2-Bromo-1,1-diethoxyethane serves as a crucial intermediate in the synthesis of various pharmaceuticals. A prominent example is its use in the production of the macrolide antibiotic dirithromycin.^{[8][9]}

Role in the Synthesis of Dirithromycin

Dirithromycin is a derivative of erythromycin, synthesized through the condensation of 9(S)-erythromycylamine with 2-(2-methoxyethoxy)acetaldehyde.^[4] While not a direct reactant, 2-Bromo-1,1-diethoxyethane is a precursor to the aldehyde component. The bromoacetal can be converted to the required aldehyde through a series of chemical transformations. This synthetic strategy highlights the importance of 2-Bromo-1,1-diethoxyethane as a stable, protected form of a reactive aldehyde, allowing for controlled and efficient synthesis of complex drug molecules.



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Caption: Role of 2-Bromo-1,1-diethoxyethane in Dirithromycin synthesis.

Conclusion

2-Bromo-1,1-diethoxyethane is a valuable and versatile chemical intermediate with well-defined physical and chemical properties. Its utility in the synthesis of complex pharmaceuticals, such as the antibiotic dirithromycin, underscores its importance in the field of drug development. The experimental protocols and spectroscopic data provided in this guide offer a comprehensive resource for researchers and scientists working with this compound, facilitating its effective and safe use in the laboratory and beyond.

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